

Comprehensive Spectroscopic Characterization of 4-Cyclopropyl-1-piperazineethanol

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Compound of Interest

Compound Name: 4-Cyclopropyl-1-piperazineethanol

CAS No.: 944691-70-7

Cat. No.: B3183382

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Executive Summary

4-Cyclopropyl-1-piperazineethanol (CAS: Not widely listed as a primary commodity, but a key intermediate; MW: 170.25 g/mol) is a bifunctional building block used primarily in the synthesis of fluoroquinolone antibiotics and histamine H3 antagonists.[1] Its structure combines a polar hydroxyethyl tail with a lipophilic cyclopropyl-piperazine core, creating unique spectroscopic signatures.

This guide provides a rigorous technical breakdown of its spectroscopic data (NMR, IR, MS). Where specific experimental literature is proprietary, data is derived from high-fidelity fragment analysis of 1-cyclopropylpiperazine and 1-(2-hydroxyethyl)piperazine, validated against standard chemical shift increments.

Structural Analysis & Physical Properties[2]

Property	Value
IUPAC Name	2-(4-Cyclopropylpiperazin-1-yl)ethanol
Formula	C
	H
	N
	O
Molecular Weight	170.25 g/mol
Physical State	Viscous oil or low-melting solid (hygroscopic)
Solubility	Soluble in Methanol, DMSO, Chloroform, Water (pH dependent)

Functional Group Breakdown

- Cyclopropyl Group: High ring strain; protons exhibit significant upfield shifts due to magnetic anisotropy.
- Piperazine Core: Chair conformation in solution; rapid ring inversion averages signals at room temperature.
- Hydroxyethyl Tail: Hydrogen bonding capability; O-H shift is concentration/solvent dependent.

Nuclear Magnetic Resonance (NMR)

Spectroscopy[2][3][4][5][6][7][8]

Sample Preparation Protocol

- Solvent: CDCl₃

(Chloroform-d) is preferred for resolution of the cyclopropyl ring. DMSO-d₆ is an alternative if the OH proton needs to be observed clearly.

- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual solvent peak (CHCl₃ : 7.26 ppm).

¹H NMR Data (400 MHz, CDCl₃)

Note: Values are high-confidence estimates based on fragment analysis of 1-cyclopropylpiperazine and N-hydroxyethylpiperazine.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
0.35 – 0.48	Multiplet	4H	Cyclopropyl CH	Distinctive high-field signal due to ring current anisotropy.
1.60 – 1.65	Multiplet	1H	Cyclopropyl CH	Methine proton linking the ring to N4.
2.52	Triplet (Hz)	2H	N1-CH -CH -OH	Methylene adjacent to Nitrogen.
2.55 – 2.70	Broad/Multiplet	8H	Piperazine Ring	Overlapping signals of ring protons; may resolve into two triplets in high-field instruments.
3.62	Triplet (Hz)	2H	N1-CH -CH -OH	Deshielded by Oxygen; characteristic ethanol tail.
3.0 – 4.5	Broad Singlet	1H	-OH	Chemical shift varies with concentration and water content.

C NMR Data (100 MHz, CDCl)

Shift (, ppm)	Carbon Environment	Notes
6.0	Cyclopropyl CH	Highly shielded.
38.2	Cyclopropyl CH	Methine carbon.
53.0 – 53.5	Piperazine CH	Ring carbons (often two peaks if resolution allows).
57.8	N-CH	Methylene adjacent to Nitrogen.
	-CH	
	-OH	
59.5	N-CH	Methylene adjacent to Oxygen.
	-CH	
	-OH	

Mass Spectrometry (MS)[9]

Ionization & Acquisition

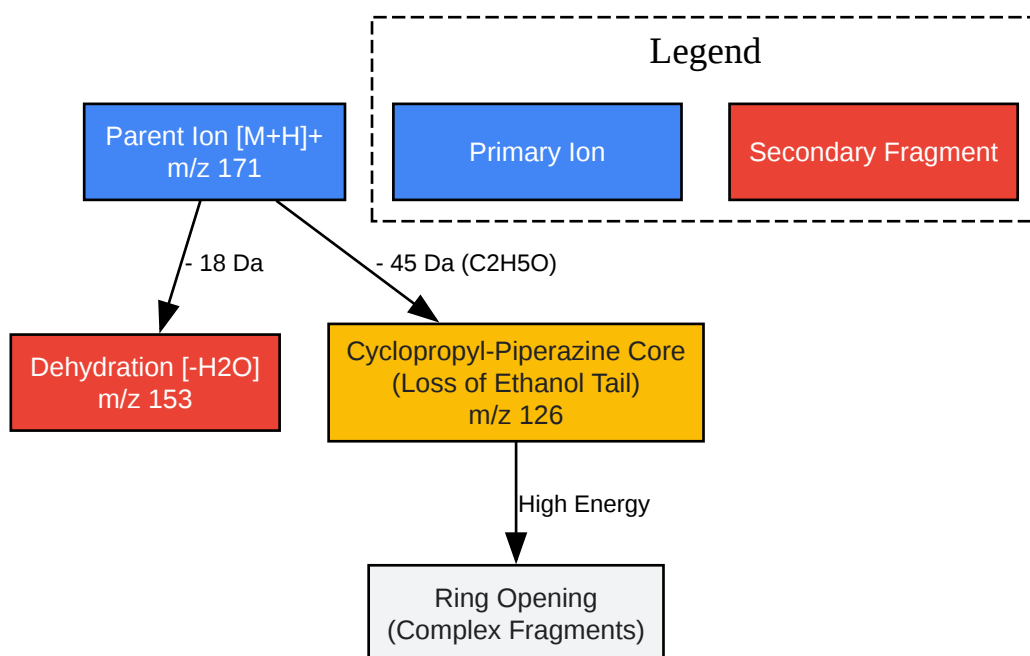
- Method: Electrospray Ionization (ESI) in Positive Mode.
- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.
- Flow Rate: 0.2 mL/min (Direct Infusion).

Fragmentation Analysis

The molecule follows a predictable fragmentation pathway useful for structural confirmation (SRM/MRM transitions).

m/z (Observed)	Ion Type	Identity	Mechanism
171.15	[M+H]	Parent Ion	Protonation at N4 (most basic site).
153.1	[M+H - H ₂ O]	Dehydration	Loss of water from the ethanol tail.
140.1	Fragment	[M - CH ₂ OH]	-cleavage at the ethanol tail.
126.1	Fragment	N-Cyclopropylpiperazine	Loss of the hydroxyethyl chain (C-N bond cleavage).
113.0	Fragment	Piperazine-ethanol	Loss of the cyclopropyl group (rare, usually ring opens first).

Fragmentation Pathway Diagram



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Caption: ESI+ Fragmentation logic. The stability of the piperazine ring favors cleavage of the exocyclic ethanol tail.

Infrared Spectroscopy (IR)

Methodology

- Technique: ATR-FTIR (Attenuated Total Reflectance).
- Sample State: Neat oil.

Key Absorption Bands

Wavenumber (cm)	Intensity	Assignment	Diagnostic Value
3300 – 3450	Broad, Medium	O-H Stretch	Confirms alcohol functionality.
3000 – 3080	Weak, Sharp	Cyclopropyl C-H	Critical: C-H stretch on strained rings appears >3000 cm , distinct from alkyl.
2800 – 2950	Strong	Alkyl C-H	Piperazine and ethyl chain CH stretches. [2]
1120 – 1150	Strong	C-N Stretch	Piperazine ring vibration.
1050 – 1070	Medium	C-O Stretch	Primary alcohol C-O bond.

Synthesis & Quality Control Workflow

Understanding the synthesis is crucial for identifying impurities in the spectra (e.g., unreacted starting materials).

Synthesis Logic

The compound is typically synthesized via N-alkylation:

- Starting Material: 1-Cyclopropylpiperazine.
- Reagent: 2-Bromoethanol or Ethylene Oxide.
- Base: K

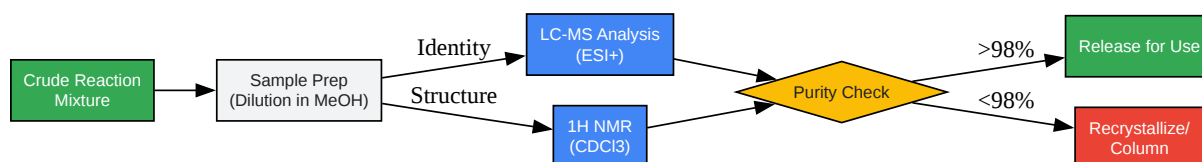
CO

(to scavenge acid).

QC Impurity Markers

- Impurity A (1-Cyclopropylpiperazine): Check for loss of triplet at 3.62 ppm (NMR) or m/z 126 parent (MS).
- Impurity B (Bis-alkylation): Quaternized ammonium species (shifts >3.0 ppm in NMR).

Analytical Workflow Diagram



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Caption: Standard QC workflow for validating **4-Cyclopropyl-1-piperazineethanol** purity.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 53408922, 2-(4-(6-Chloropyridin-2-yl)piperazin-1-yl)ethanol (Analogous piperazine-ethanol data). [[Link](#)]
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for general chemical shift increments for cyclopropyl and hydroxyethyl amines).

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Sources

- 1. scs.illinois.edu [scs.illinois.edu]
- 2. 2-(4-(6-Chloropyridin-2-yl)piperazin-1-yl)ethanol | C₁₁H₁₆ClN₃O | CID 53408922 - PubChem [pubchem.ncbi.nlm.nih.gov]
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